

Application Note: Extraction & Biocatalytic Production of (4Z)-4-Hexenyl Butyrate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (4Z)-4-Hexenyl butyrate

CAS No.: 69727-41-9

Cat. No.: B3279687

[Get Quote](#)

Executive Summary & Chemical Profile

(4Z)-4-Hexenyl butyrate is a volatile ester characterized by a sweet, fruity, plum-like aroma with subtle green nuances. Unlike its isomer (3Z)-3-hexenyl butyrate (Leaf Butyrate), which dominates the "green/grassy" notes in nature, the (4Z)-isomer is a trace constituent primarily identified in Plum (*Prunus domestica*) and Hog Plum (*Spondias mombin*).

Significance:

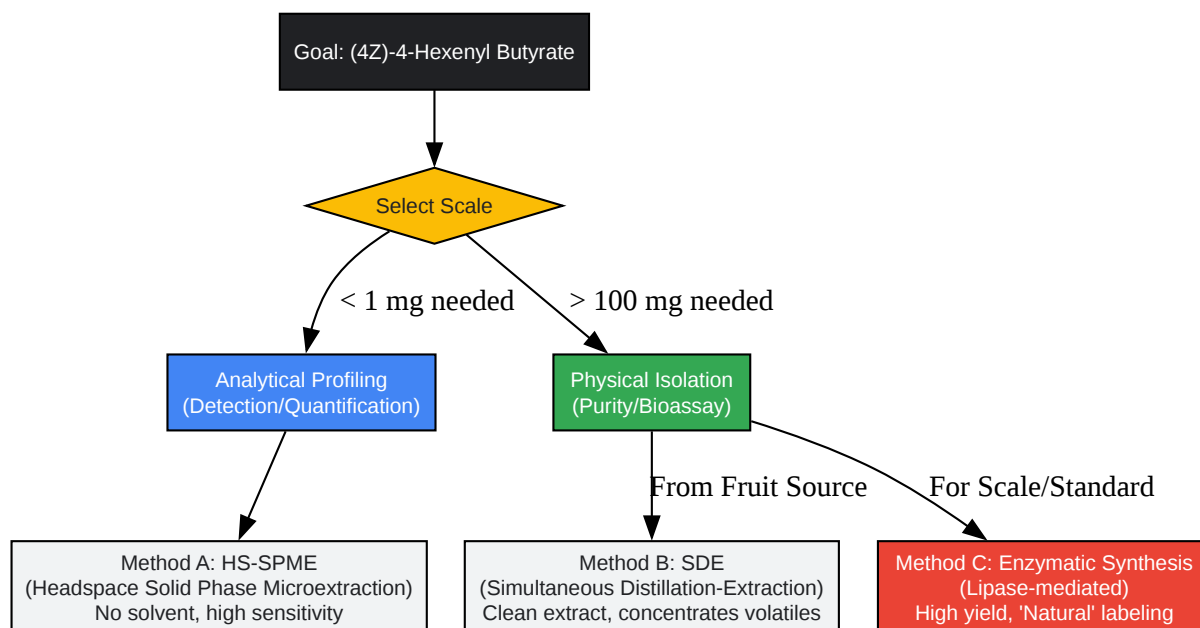
- **Flavor/Fragrance:** Provides a "fleshy" fruit ripeness lacking in the sharper (3Z)-isomers.
- **Therapeutic Potential:** Emerging research into *Spondias* volatiles suggests anti-inflammatory and anxiolytic potential, though specific bioactivity of the (4Z)-ester requires isolation for validation.
- **Challenge:** Natural abundance is extremely low (<0.05 ppm in fruit pulp), making direct extraction viable only for analytical baselining or high-value boutique isolation. Scalable "natural" production relies on biocatalytic esterification.

Chemical Specifications

Property	Value	Notes
IUPAC Name	[(4Z)-hex-4-enyl] butanoate	Distinct double bond position at C4
CAS Number	69727-41-9	Critical:[1] Do not confuse with (3Z) CAS 16491-36-4
Molecular Formula	C ₁₀ H ₁₈ O ₂	MW: 170.25 g/mol
LogP (est)	~3.42	Lipophilic; requires non-polar solvents
Boiling Point	184–185 °C	Thermally stable, but prone to isomerization at >200°C

Decision Matrix: Selecting the Extraction Method

The choice of method depends on the end-goal: Analytical Profiling vs. Physical Isolation.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for selecting the appropriate extraction or production methodology.

Protocol A: Isolation via Simultaneous Distillation-Extraction (SDE)

Objective: To isolate the volatile fraction from *Prunus domestica* (Plum) or *Spondias mombin* pulp for GC-Olfactometry or bioassay. Principle: SDE (Likens-Nickerson method) allows simultaneous steam distillation of the fruit matrix and solvent extraction of the vapors, concentrating trace volatiles like **(4Z)-4-hexenyl butyrate** into a small volume of organic solvent.

Materials

- Sample: 500g Fresh Plum pulp (homogenized).
- Solvent: 50 mL Pentane:Diethyl Ether (1:1 v/v). Note: Low boiling point solvents are crucial to prevent loss of the target ester during concentration.
- Apparatus: Likens-Nickerson SDE glassware, cooling circulator (-5°C).
- Internal Standard: Methyl octanoate (100 µL of 1 mg/mL solution).

Step-by-Step Methodology

- Sample Preparation:
 - Blend 500g fruit pulp with 500 mL distilled water.
 - Add 100g NaCl (to increase ionic strength and drive volatiles into the headspace/solvent phase).
 - Add Internal Standard.
- SDE Setup:
 - Place fruit slurry in the 1L boiling flask (Sample side).

- Place 50 mL solvent mixture in the 250 mL boiling flask (Solvent side).
- Connect both to the Likens-Nickerson head.
- Set condenser coolant to -5°C (Critical for retaining C10 esters).
- Extraction:
 - Heat both flasks to reflux.
 - Timing: Run for 2 hours. (Extended times >3 hours risk artifact formation/isomerization).
- Concentration:
 - Collect the organic phase.^[2] Dry over anhydrous Sodium Sulfate () for 1 hour.
 - Filter and concentrate to 0.5 mL using a Vigreux column or gentle Nitrogen stream. Do not rotary evaporate to dryness (volatility risk).

Protocol B: Analytical Detection via HS-SPME

Objective: Rapid screening of samples to confirm presence of the (4Z)-isomer without solvent interference.

Parameters

- Fiber: 50/30 µm DVB/CAR/PDMS (Divinylbenzene/Carboxen/Polydimethylsiloxane).
Rationale: The triple-phase fiber covers the polarity range of esters and alcohols.
- Incubation: 40°C for 20 minutes (with agitation).
- Extraction: 30 minutes headspace exposure.
- Desorption: 250°C for 3 minutes in GC injector (Splitless mode).

Protocol C: "Natural" Production via Enzymatic Esterification

Objective: To produce gram-scale quantities of "Natural" labeled **(4Z)-4-Hexenyl butyrate** for product development, bypassing the low yield of fruit extraction. Mechanism: Lipase-catalyzed condensation of natural (4Z)-4-hexenol and butyric acid.

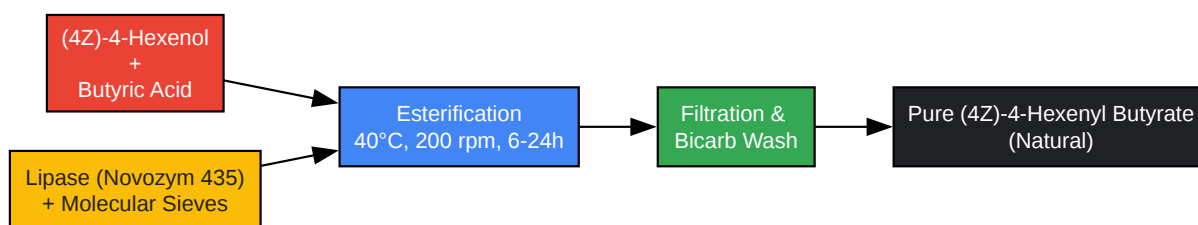
Materials

- Enzyme: *Candida antarctica* Lipase B (immobilized, e.g., Novozym 435).
- Substrates:
 - (4Z)-4-Hexenol (Natural source: Violet leaf isolate or fermentation).
 - Butyric Acid (Natural source: Fermentation).
- Solvent: n-Hexane (or solvent-free system).

Workflow

- Reaction Mix:
 - Mix (4Z)-4-hexenol (50 mM) and Butyric acid (50 mM) in n-Hexane.
 - Add Novozym 435 (10% w/w relative to substrates).
 - Add Molecular Sieves (3Å) to scavenge water and drive equilibrium toward ester synthesis.
- Incubation:
 - Incubate at 40°C with orbital shaking (200 rpm).
 - Duration: 6–24 hours.
- Purification:
 - Filter out enzyme (reusable).

- Wash organic phase with saturated (to remove unreacted butyric acid).
- Evaporate solvent.[3]
- Yield: Typically >90% conversion.



[Click to download full resolution via product page](#)

Figure 2: Enzymatic synthesis workflow for high-purity natural production.

Analytical Validation (GC-MS)

Differentiation of the (4Z) isomer from the common (3Z) isomer is critical.

Parameter	Condition
Column	DB-WAX (Polar) or HP-88 (Highly polar). Non-polar columns (DB-5) may not resolve the double bond position.
Carrier Gas	Helium, 1.0 mL/min
Oven Program	40°C (3 min) 5°C/min 230°C (10 min)
Retention Index (RI)	(4Z)-4-Hexenyl butyrate typically elutes after (3Z)-3-hexenyl butyrate on Wax columns due to terminal double bond proximity effects.
Mass Spectrum (EI)	Key ions: m/z 67 (base peak, hexenyl cation), m/z 71 (butyryl), m/z 82.

Comparative Analysis of Methods

Feature	SDE (Protocol A)	HS-SPME (Protocol B)	Enzymatic (Protocol C)
Primary Use	Isolation of physical oil	Analysis / Screening	Production / Synthesis
Yield	Low (<0.01%)	N/A (Analytical)	High (>90%)
Purity	Complex mixture (requires fractionation)	N/A	High (>98%)
Green Score	Low (Uses Pentane/Ether)	Excellent (Solvent-free)	High (Reusable enzyme)
Thermal Risk	Moderate (100°C boiling)	Low	Very Low (40°C)

References

- Ceva-Antunes, P. M. N., et al. (2003). Analysis of Volatile Compounds of Taperebá (Spondias mombin L.) and Cajá (Spondias mombin L.) by Simultaneous Distillation and Extraction (SDE) and Solid Phase Microextraction (SPME). [3][4][5] [Journal of Agricultural and Food Chemistry](#). [4][5] [Link](#)
- The Good Scents Company. (Z)-4-Hexen-1-yl Butyrate: Organoleptic Properties and Occurrence. [Link](#)
- Macedo, G. A., et al. (2017). Enzymatic Synthesis of Flavor Esters: A Review. Food and Bioprocess Technology. [6] (Contextual grounding for Protocol C). [Link](#)
- NIST Chemistry WebBook. Butanoic acid, 4-hexenyl ester, (Z)- (CAS 69727-41-9). [Link](#)
- Ministry of Health, Labour and Welfare (Japan). Designated Food Additives: cis-4-Hexenyl butyrate. [7] (Regulatory confirmation). [7] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Synthesis of hexyl butyrate (apple and citrus aroma) by *Candida rugosa* lipase immobilized on Diaion HP-20 using the Box-Behnken design - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. revistas.ufg.br [revistas.ufg.br]
- 3. researchgate.net [researchgate.net]
- 4. Analysis of volatile compounds of taperebá (*Spondias mombin* L.) and cajá (*Spondias mombin* L.) by simultaneous distillation and extraction (SDE) and solid phase microextraction (SPME) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Essential Oils from the Fruits and Leaves of *Spondias mombin* Linn.: Chemical Composition, Biological Activity, and Molecular Docking Study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Green Enzymatic Synthesis of Geranyl Butyrate: Process Optimization and Mechanistic Insights - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. vasep.com.vn [vasep.com.vn]

- To cite this document: BenchChem. [Application Note: Extraction & Biocatalytic Production of (4Z)-4-Hexenyl Butyrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3279687/docs#application-note-extraction-biocatalytic-production-of-4z-4-hexenyl-butyrate\]](https://www.benchchem.com/product/b3279687/docs#application-note-extraction-biocatalytic-production-of-4z-4-hexenyl-butyrate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)